

PF-06815345 hydrochloride storage and handling best practices

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Compound of Interest

Compound Name: PF-06815345 hydrochloride

Cat. No.: B10857735

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Technical Support Center: PF-06815345 hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the storage and handling of **PF-06815345 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **PF-06815345 hydrochloride**?

A1: Solid **PF-06815345 hydrochloride** should be stored at 4°C in a tightly sealed container, protected from moisture.

Q2: How should I store stock solutions of **PF-06815345 hydrochloride**?

A2: Stock solutions should be aliquoted and stored at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[1] It is important to keep the solutions sealed and protected from moisture.^[1] Avoid repeated freeze-thaw cycles.

Q3: What is the recommended solvent for preparing stock solutions?

A3: Dimethyl sulfoxide (DMSO) is a recommended solvent for preparing stock solutions of **PF-06815345 hydrochloride**.^[1]

Q4: What is the solubility of **PF-06815345 hydrochloride** in DMSO?

A4: The solubility of **PF-06815345 hydrochloride** in DMSO is 50 mg/mL (78.80 mM).[1] It may be necessary to use sonication to achieve complete dissolution.[1] Due to the hygroscopic nature of DMSO, it is recommended to use a fresh, unopened vial of DMSO for preparing the stock solution.[1]

Q5: What are the general safety precautions for handling **PF-06815345 hydrochloride**?

A5: While a specific Safety Data Sheet (SDS) for **PF-06815345 hydrochloride** is not readily available, general laboratory safety precautions for handling chemical compounds should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes.

Troubleshooting Guides

Issue 1: Difficulty dissolving the compound.

- Possible Cause: Insufficient mixing or solvent quality.
- Solution:
 - Ensure the correct solvent (e.g., fresh DMSO) is being used.
 - Use sonication to aid dissolution.
 - Gently warm the solution if the compound is known to be stable at higher temperatures (information not currently available for this compound, proceed with caution).

Issue 2: Precipitate forms in the stock solution upon storage.

- Possible Cause: Exceeded solubility limit or improper storage.
- Solution:
 - Ensure the concentration of the stock solution does not exceed the recommended solubility.

- Store aliquots at the recommended temperature (-20°C or -80°C) to minimize temperature fluctuations.
- Before use, allow the vial to warm to room temperature and vortex briefly to ensure any precipitate has redissolved.

Issue 3: Inconsistent experimental results.

- Possible Cause: Degradation of the compound due to improper storage or handling.
- Solution:
 - Prepare fresh stock solutions from the solid compound.
 - Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
 - Ensure the compound is protected from moisture and light (as a general precaution, although specific light sensitivity data is unavailable).

Data Presentation

Table 1: Storage Conditions

Form	Temperature	Duration	Additional Notes
Solid	4°C	-	Store in a tightly sealed, dry container.
Stock Solution	-20°C	1 month	Sealed, protected from moisture. [1]
Stock Solution	-80°C	6 months	Sealed, protected from moisture. [1]

Table 2: Solubility

Solvent	Concentration	Molarity	Notes
DMSO	50 mg/mL	78.80 mM	Sonication may be required. Use fresh, anhydrous DMSO. ^[1]

Experimental Protocols

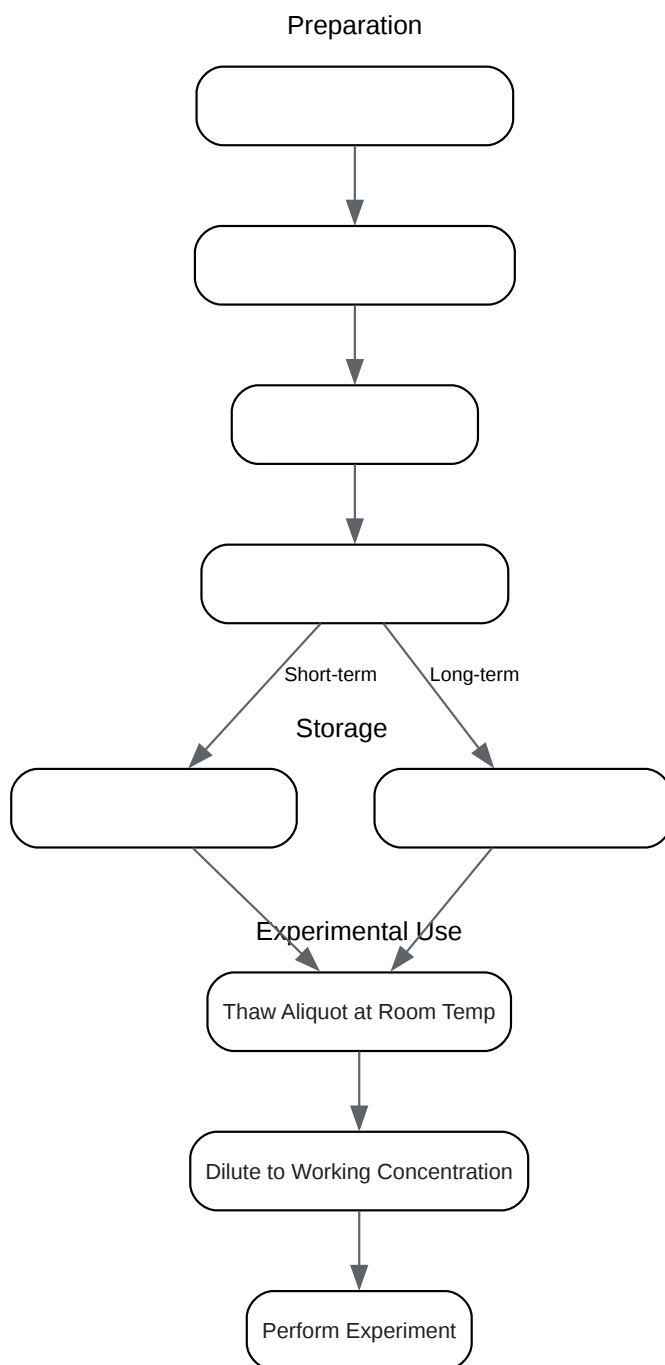
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - PF-06815345 hydrochloride** (Molecular Weight: 634.49 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Calibrated balance
 - Sonicator
- Procedure:
 - Equilibrate the vial of solid **PF-06815345 hydrochloride** to room temperature before opening.
 - Weigh out the desired amount of the compound using a calibrated balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.34 mg of **PF-06815345 hydrochloride**.
 - Transfer the weighed compound to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube. For 6.34 mg, add 1 mL of DMSO.
 - Vortex the tube to mix.

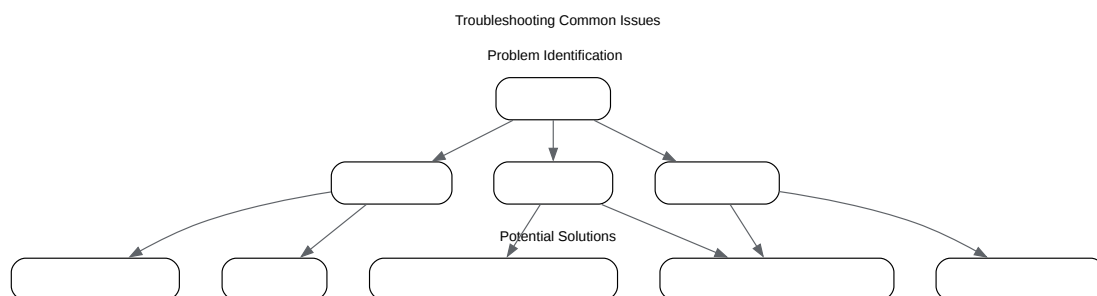
6. If the compound is not fully dissolved, place the tube in a sonicator bath for short intervals until the solution is clear.
7. Once fully dissolved, aliquot the stock solution into smaller, single-use sterile tubes.
8. Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
9. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Mandatory Visualizations

Experimental Workflow for PF-06815345 Hydrochloride

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Caption: General workflow for preparing and using **PF-06815345 hydrochloride**.



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Caption: Decision tree for troubleshooting common experimental issues.

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References

- 1. medchemexpress.com [medchemexpress.com]
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